Application Notes and Protocols for the Solvent Extraction of Pyranonigrin A

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Compound of Interest

Compound Name:	*Pyranonigrin A*
CAS No.:	*773855-65-5*
Cat. No.:	*B1679899*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyranonigrin A is a fungal secondary metabolite belonging to the pyranopyrrole class of compounds. Initially isolated from Aspergillus niger, it has also been identified in various Penicillium species.[1][2][3] This molecule has garnered significant interest within the scientific community due to its potent antioxidant properties, acting as a 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical scavenger.[2][4] Its unique chemical structure, featuring a pyrano[2,3-c]pyrrole bicyclic skeleton, and its biological activity make it a promising candidate for further investigation in drug discovery and development.[2]

These application notes provide a comprehensive overview of the solvent extraction protocols for **Pyranonigrin A** from fungal cultures. The included methodologies are based on established scientific literature to ensure reproducibility and efficiency.

Data Presentation: Solvent Systems for Pyranonigrin A Extraction

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The choice of solvent is a critical parameter in the successful isolation of **Pyranonigrin A**. The polarity of the solvent directly influences the extraction efficiency of this and other secondary metabolites. While a direct comparative study with quantitative yields of **Pyranonigrin A** across different solvent systems is not readily available in the current literature, the following table summarizes the solvents reported for the extraction of fungal secondary metabolites, including **Pyranonigrin A**, and their general effectiveness.

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Solvent System	Fungal Source Example	General Observations	Reference(s)
Ethyl Acetate	Aspergillus niger	Commonly used for partitioning from aqueous culture media. Effective in extracting a range of secondary metabolites.	[5]
Methanol	Aspergillus niger	A polar solvent capable of extracting a broad spectrum of compounds. Often used for initial extraction from fungal biomass.	[6][7]
Methanol-Dichloromethane (1:1)	Aspergillus niger	A combination of polar and non-polar solvents to enhance the extraction of a wider range of metabolites.	[6][7]
Methanol (80%)	General Fungal/Plant Extraction	Aqueous methanol is often more efficient than pure methanol for extracting polar and semi-polar compounds from biological matrices.	[8]
Ethanol/Water Mixtures	General Fungal/Plant Extraction	Considered a "green" and effective solvent for extracting polyphenolic and antioxidant compounds. Mixtures	[1]

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	can be optimized for specific targets.

Experimental Protocols

The following protocols provide detailed methodologies for the extraction of **Pyranonigrin A** from fungal cultures. Protocol 1 describes a general method for extraction from solid-state fermentation, while Protocol 2 details extraction from liquid culture.

Protocol 1: Extraction of **Pyranonigrin A** from Solid-State Fungal Culture

This protocol is adapted from methodologies used for the extraction of secondary metabolites from Aspergillus niger grown on solid media.[6][7]

1. Fungal Culture and Harvest: a. Cultivate Aspergillus niger on a suitable solid medium (e.g., Glucose Mannitol Medium agar plates) at 28°C for 5-7 days, or until sufficient growth is observed. b. After the incubation period, harvest the entire culture (fungal biomass and agar) and transfer it to a sterile beaker.

2. Extraction Procedure: a. Chop the harvested culture into small pieces to increase the surface area for extraction. b. To the fragmented culture, add methanol at a solid-to-solvent ratio of approximately 1:5 (w/v). c. Subject the mixture to ultrasonication for 1 hour. Ensure the temperature of the ultrasonic bath does not rise significantly to prevent degradation of the target compound. d. Separate the methanol extract from the solid residue by filtration through Whatman No. 1 filter paper. e. Perform a second extraction on the solid residue with a 1:1 mixture of methanol and dichloromethane using the same procedure (sonication for 1 hour followed by filtration). f. Combine the two filtrates (the methanol extract and the methanol-dichloromethane extract).

3. Concentration and Preparation for Analysis: a. Evaporate the combined solvent extract to dryness in vacuo using a rotary evaporator. b. Re-dissolve the dried extract in a minimal volume of a suitable solvent (e.g., 20% dimethyl sulfoxide in methanol) for subsequent purification and analysis.

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4. Purification and Quantification (General): a. Further purify the crude extract using column chromatography, such as Open Column Chromatography (ODS), followed by High-Performance Liquid Chromatography (HPLC).[3] b. Analyze and quantify **Pyranonigrin A** using HPLC-Diode Array Detection-Mass Spectrometry (HPLC-DAD-MS).[6][7]

Protocol 2: Extraction of **Pyranonigrin A** from Liquid Fungal Culture

This protocol outlines a general procedure for extracting secondary metabolites from a liquid fermentation of Aspergillus niger.

1. Fungal Culture and Separation: a. Inoculate Aspergillus niger into a suitable liquid medium (e.g., Potato Dextrose Broth) and incubate with shaking for an appropriate period to allow for the production of secondary metabolites. b. Separate the fungal mycelium from the culture broth by filtration. The mycelium and broth can be processed separately to isolate intracellular and extracellular metabolites, respectively.

2. Extraction of Extracellular Metabolites (from Culture Broth): a. To the culture filtrate, add an equal volume of ethyl acetate. b. Transfer the mixture to a separatory funnel and perform a liquid-liquid extraction by vigorous shaking. c. Allow the layers to separate and collect the upper ethyl acetate layer. d. Repeat the extraction of the aqueous layer with ethyl acetate to maximize the recovery of **Pyranonigrin A**. e. Combine the ethyl acetate fractions and evaporate to dryness in vacuo.

3. Extraction of Intracellular Metabolites (from Mycelium): a. The harvested mycelium can be freeze-dried to remove water. b. The dried mycelium is then ground to a fine powder and extracted with a suitable solvent such as methanol or ethyl acetate, following a procedure similar to Protocol 1 (steps 2b-2f).

4. Concentration, Purification, and Analysis: a. The dried extracts from both extracellular and intracellular fractions can be re-dissolved, purified, and analyzed as described in Protocol 1 (steps 3 and 4).

Visualizations

Signaling Pathways and Experimental Workflows

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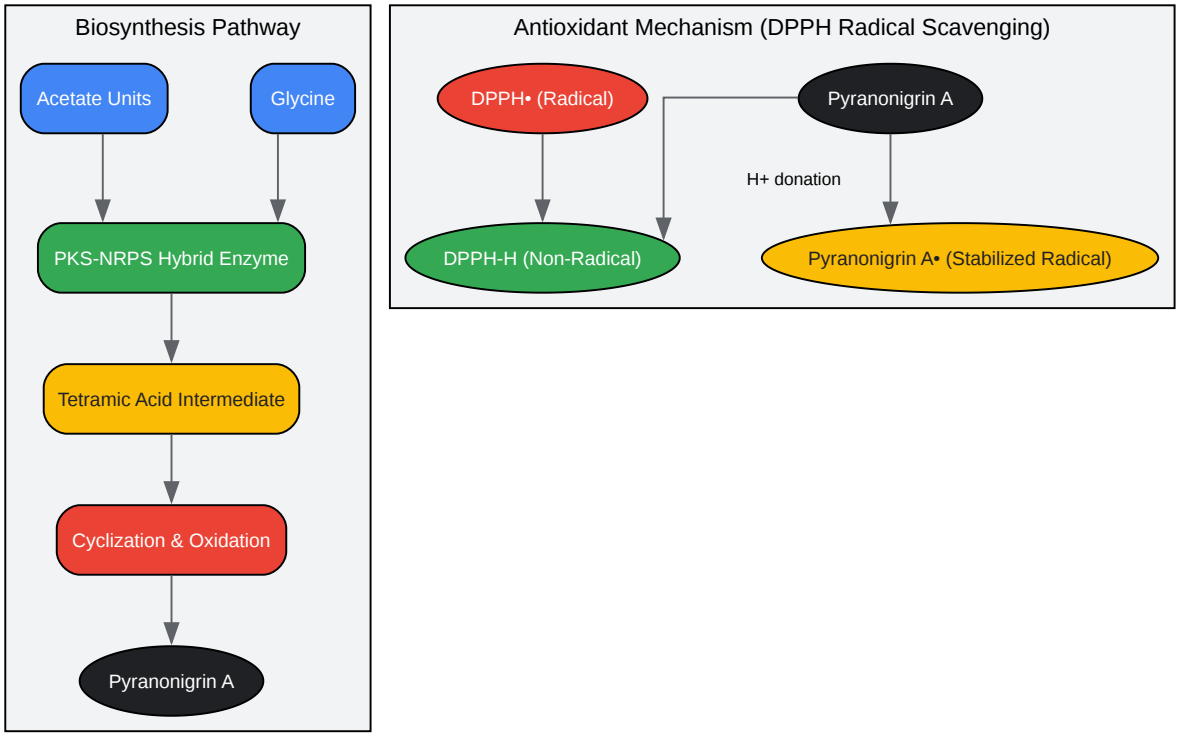
Pyranonigrin A Biosynthesis and Antioxidant Action



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Caption: Biosynthesis of **Pyranonigrin A** and its antioxidant action.

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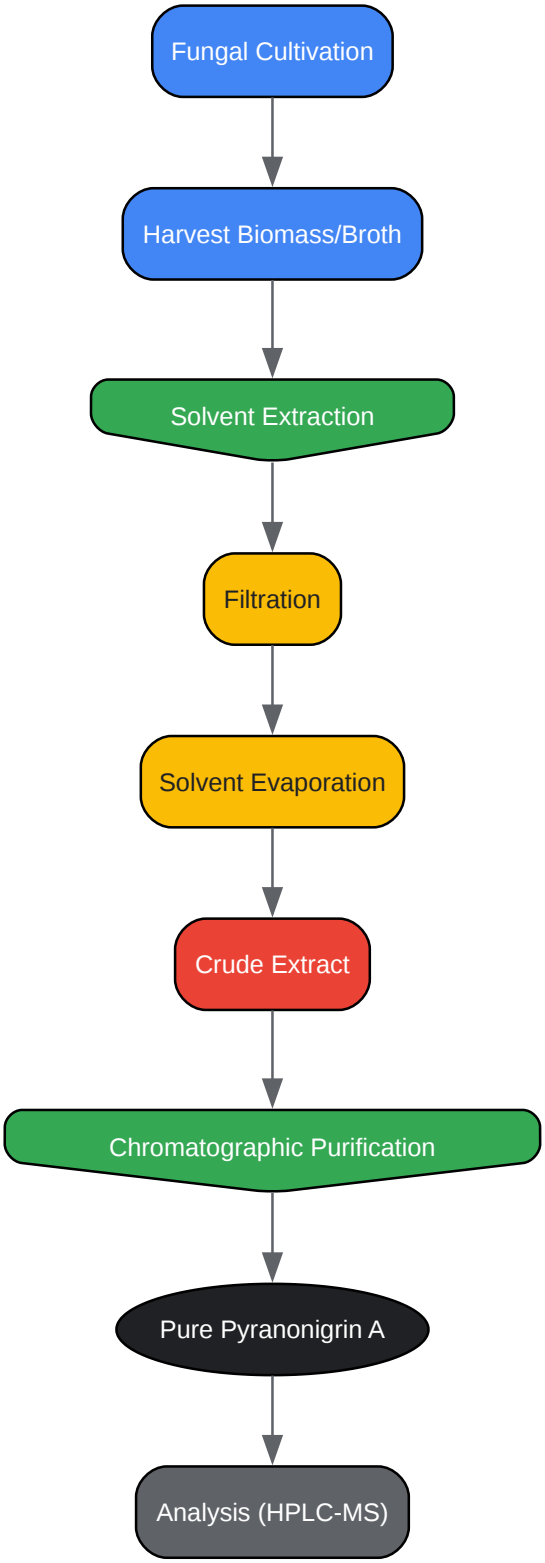
General Workflow for Pyranonigrin A Extraction



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Caption: Experimental workflow for **Pyranonigrin A** extraction.

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References

- 1. aidic.it [aidic.it]
- 2. Identification of the Pyranonigrin A Biosynthetic Gene Cluster by Genome Mining in Penicillium thymicola IBT 5891 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pyranonigrin L, a New Antioxidant, Produced by the Hot Spring-derived Fungus Penicillium adametzii BF-0003 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. cabidigitallibrary.org [cabidigitallibrary.org]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. static.igem.wiki [static.igem.wiki]
- 8. Effects of solvent extraction on the phytoconstituents and in vitro antioxidant activity properties of leaf extracts of the two selected medicinal plants from Malawi - PMC [pmc.ncbi.nlm.nih.gov]
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